

# 5-Bromopyridin-2-ol: A Technical Guide to its Solubility Profile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromopyridin-2-ol

Cat. No.: B085227

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This technical guide provides a focused overview of the available solubility data for **5-Bromopyridin-2-ol**. Due to the limited publicly available quantitative data, this document summarizes the known solubility and provides a general experimental protocol for determining the solubility of solid organic compounds, which can be applied to **5-Bromopyridin-2-ol**.

## Core Data Presentation: Solubility of 5-Bromopyridin-2-ol

Currently, detailed quantitative solubility data for **5-Bromopyridin-2-ol** across a range of solvents and temperatures is not extensively documented in publicly accessible literature. However, one key data point has been identified.

Table 1: Quantitative Solubility of **5-Bromopyridin-2-ol**

Solvent	Solubility	Molar Concentration (approx.)	Conditions
Dimethyl Sulfoxide (DMSO)	100 mg/mL[1]	574.71 mM[1]	Requires ultrasonic agitation.[1] It is also noted that hygroscopic DMSO can significantly impact the solubility. [1]

## Experimental Protocol: Determination of Solid Organic Compound Solubility

The following is a general, widely applicable protocol for determining the solubility of a solid organic compound like **5-Bromopyridin-2-ol** in a given solvent. This method, often referred to as the "shake-flask method," is considered a reliable approach for establishing equilibrium solubility.[2]

Objective: To determine the equilibrium solubility of a solid compound in a specific solvent at a controlled temperature.

Materials:

- **5-Bromopyridin-2-ol** (solid)
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 µm PTFE)

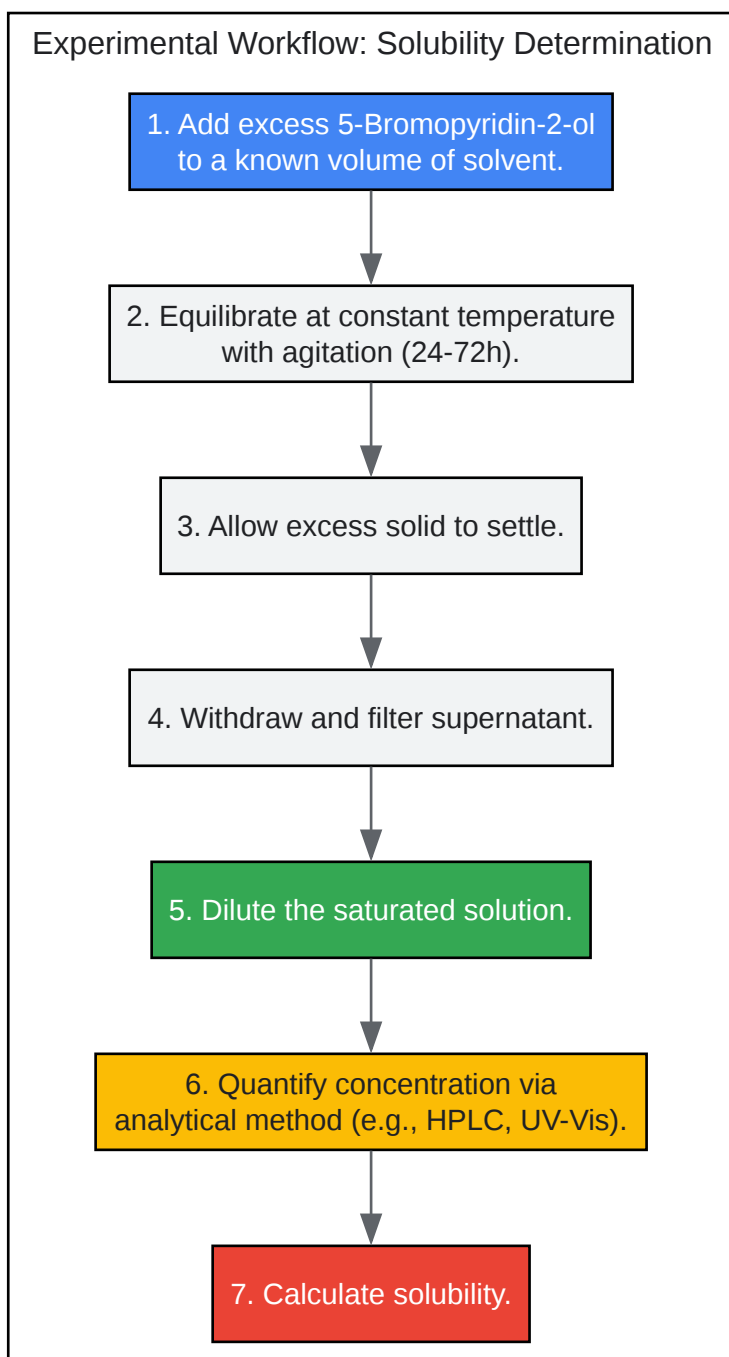
- Volumetric flasks
- Appropriate analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of the solid **5-Bromopyridin-2-ol** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature shaker or incubator. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. The temperature should be carefully controlled and monitored throughout this period.
- **Phase Separation:** Once equilibrium is established, allow the vial to rest in the temperature-controlled environment for a period to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear solution above the solid) using a syringe. Immediately filter the solution through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- **Dilution:** Dilute the filtered saturated solution with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
- **Quantification:** Analyze the concentration of **5-Bromopyridin-2-ol** in the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectroscopy by measuring absorbance at the  $\lambda_{\text{max}}$  of the compound, or HPLC with a suitable detector).
- **Calculation:** Calculate the solubility of **5-Bromopyridin-2-ol** in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

## Mandatory Visualization

As no specific signaling pathways involving **5-Bromopyridin-2-ol** have been identified in the reviewed literature, a diagram illustrating a relevant experimental workflow is provided below.



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Caption: Workflow for determining the solubility of **5-Bromopyridin-2-ol**.

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## References

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